

# Proper Disposal of Aurantinidin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Aurantinidin

CAS No.: 25041-66-1

Cat. No.: B104973

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Disclaimer: A specific Safety Data Sheet (SDS) for **Aurantininidin** is not readily available in public domains. The following disposal procedures are based on the general safety profiles of anthocyanins and flavonoids, the chemical class to which **Aurantininidin** belongs, as well as standard best practices for laboratory chemical waste management. Researchers should always consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

**Aurantininidin** is a water-soluble plant pigment belonging to the anthocyanidin class of flavonoids.[1] While anthocyanins are generally not classified as hazardous substances, proper disposal is crucial to maintain a safe and compliant laboratory environment.

## Chemical and Physical Properties of Aurantinidin

A summary of the key quantitative data for **Aurantininidin** is provided below. This information is essential for understanding its behavior and potential interactions.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>11</sub> O <sub>6</sub> <sup>+</sup>	[2]
Molar Mass	287.24 g/mol	[1]
Appearance	Red, crystalline solid (expected)	
Solubility	Water-soluble	[1]

## Personal Protective Equipment (PPE) and Handling

When handling **Aurantininid** powder or solutions, it is important to use appropriate personal protective equipment to minimize exposure.

- Gloves: Wear nitrile or other chemically resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard lab coat is recommended to protect clothing.

## Step-by-Step Disposal Protocol for Aurantinidin Waste

This protocol outlines the recommended steps for the safe disposal of **Aurantininid** and materials contaminated with it.

- Waste Identification and Segregation:
  - Solid Waste: Includes pure **Aurantininid** powder, contaminated absorbent materials (e.g., paper towels, weigh boats), and contaminated PPE.
  - Aqueous Solutions: Solutions of **Aurantininid** in water or aqueous buffers.
  - Organic Solvent Solutions: Solutions of **Aurantininid** in organic solvents. Note: While **Aurantininid** is primarily water-soluble, any use of organic solvents necessitates segregation into the appropriate organic waste stream.

- Contaminated Sharps: Any needles, pipette tips, or broken glass contaminated with **Aurantininidin**.
- Waste Collection and Containment:
  - Solid Waste: Collect in a clearly labeled, sealed plastic bag or a designated solid waste container.
  - Aqueous Solutions: Collect in a compatible, leak-proof container (e.g., a high-density polyethylene (HDPE) carboy). The container must be clearly labeled as "Aqueous **Aurantininidin** Waste." Do not mix with other waste streams.
  - Organic Solvent Solutions: Collect in a designated "Halogenated" or "Non-Halogenated" organic waste container, depending on the solvent used. The container must be clearly labeled with all chemical constituents.
  - Contaminated Sharps: Dispose of immediately into a designated sharps container.
- Labeling and Storage:
  - All waste containers must be clearly labeled with the full chemical name ("**Aurantininidin** Waste") and the primary solvent if in solution.
  - Store waste containers in a designated satellite accumulation area within the laboratory.
  - Ensure containers are tightly sealed to prevent spills or evaporation.
- Final Disposal:
  - Arrange for the collection of the waste by your institution's EHS department.
  - Do not dispose of solid **Aurantininidin** waste in the regular trash.
  - Do not pour **Aurantininidin** solutions down the drain unless explicitly permitted by your institution's EHS guidelines for non-hazardous, water-soluble organic compounds. In a laboratory setting, it is best practice to collect all chemical waste for professional disposal.

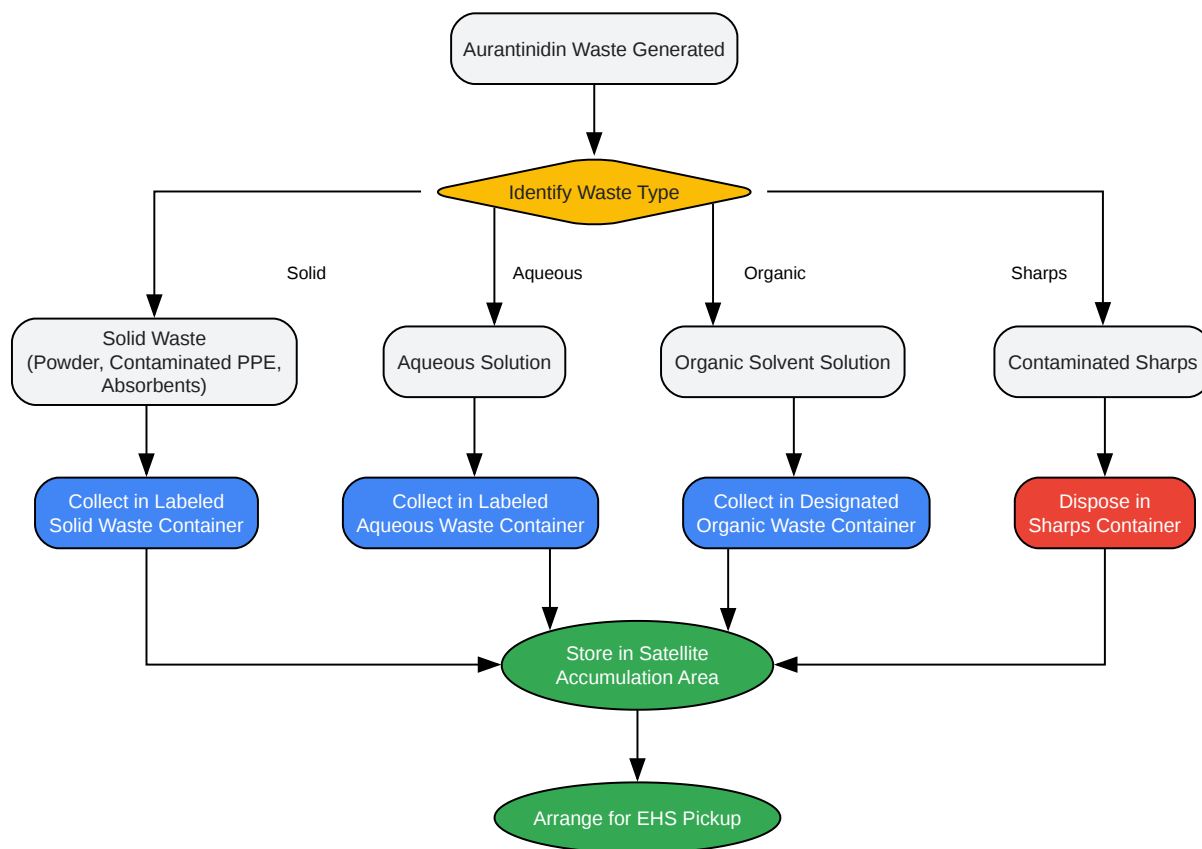
## Spill Management

In the event of a spill:

- Personnel Precautions: Wear appropriate PPE, including gloves, eye protection, and a lab coat.
- Containment and Cleanup:
  - For solid spills, gently sweep up the material to avoid creating dust and place it in the solid waste container.
  - For liquid spills, absorb the solution with an inert absorbent material (e.g., vermiculite, sand, or absorbent pads). Collect the contaminated absorbent material and place it in the solid waste container.
- Surface Decontamination: Clean the spill area with soap and water.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Aurantininidin** waste.



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Caption: Workflow for the proper disposal of **Aurantininidin** waste.

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**References**

- [1. Aurantinidin Chloride | CymitQuimica \[cymitquimica.com\]](#)
- [2. echemi.com \[echemi.com\]](#)
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